

(S)-(-)-1-(1-Naphthyl)ethylamine CAS number and synonyms

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Compound of Interest

Compound Name: (S)-(-)-1-(1-Naphthyl)ethylamine

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An In-depth Technical Guide to (S)-(-)-1-(1-Naphthyl)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (S)-(-)-1-(1-Naphthyl)ethylamine, a pivotal chiral amine in synthetic and pharmaceutical chemistry. This document outlines its chemical identity, physicochemical properties, detailed experimental protocols for its synthesis and resolution, and its significant applications.

Chemical Identity

(S)-(-)-1-(1-Naphthyl)ethylamine is a chiral amine widely utilized as a resolving agent and a key building block in asymmetric synthesis.^{[1][2]}

- CAS Number: 10420-89-0^[1]
- Molecular Formula: C₁₂H₁₃N^[1]
- Molecular Weight: 171.24 g/mol ^[3]
- IUPAC Name: (1S)-1-(Naphthalen-1-yl)ethanamine

A comprehensive list of its synonyms is provided in the table below for easy reference.

Synonym

(S)-(-)- α -Methyl-1-naphthalenemethylamine(S)-(-)- α -(1-Aminoethyl)naphthalene

(S)-1-(1-NAPHTHYL)ETHYLAMINE

(S)-(-)-Naphthylethylamine

(S)- α -Methyl-1-naphthalenemethanamine

(1S)-1-(Naphthalen-1-yl)ethanamine

(S)-(-)-alpha-(1-Naphthyl)ethylamine

l- α -(1-Naphthyl)ethylamine

Physicochemical Properties

The following table summarizes the key physicochemical properties of **(S)-(-)-1-(1-Naphthyl)ethylamine**.

Property	Value
Appearance	Colorless to light orange to yellow clear liquid[4]
Density	1.067 g/mL at 20 °C[3][4]
Boiling Point	153 °C at 11 mmHg[3][4]
Refractive Index	n _{20/D} 1.623[3]
Optical Rotation	[α] _{20/D} -59° (c = 5 in methanol)[3]
Optical Purity (ee)	≥98% (GLC)[3]
Solubility	Soluble in chloroform and ethanol[4]
Storage	Store at 0-8 °C under inert gas[1][4]

Experimental Protocols

Detailed methodologies for the synthesis and resolution of **(S)-(-)-1-(1-Naphthyl)ethylamine** are presented below. These protocols are intended for use by trained professionals in a laboratory setting.

Asymmetric Synthesis via Catalytic Reduction

This protocol describes the synthesis of **(S)-(-)-1-(1-Naphthyl)ethylamine** from 1-(1-naphthyl)ethanone oxime using a chiral ruthenium catalyst.^{[5][6]}

Materials:

- 1-(1-Naphthyl)ethanone oxime
- Ammonium formate
- Chlorine{--INVALID-LINK--amino}(p-cymene)ruthenium(II) catalyst
- Ethanol
- Dichloromethane
- 20% Sodium carbonate solution
- Anhydrous sodium sulfate
- Nitrogen gas

Procedure:

- In a four-necked flask equipped with a condenser, add 1-(1-naphthyl)ethanone oxime (0.30 mol, 55.5g) and ethanol (150ml). Stir the mixture until the solid is completely dissolved.
- Bubble nitrogen gas through the solution for 30 minutes to create an inert atmosphere.
- Add the ruthenium catalyst (0.93 mmol, 0.592g) to the reaction mixture.
- Add distilled ammonium formate (1.5 mol, 94.5g) to the flask.

- Stir the reaction mixture at room temperature for 12 hours under a nitrogen atmosphere. Monitor the reaction progress using liquid chromatography until the starting material disappears.
- Upon completion, add 210ml of water to the reaction mixture.
- Adjust the pH of the solution to 9 using a 20% sodium carbonate solution.
- Extract the aqueous layer with dichloromethane (3 x 200ml).
- Combine the organic extracts, wash once with brine, and dry over anhydrous sodium sulfate.
- Filter the solution and remove the dichloromethane by distillation.
- Purify the resulting yellow oily product by vacuum distillation to obtain **(S)-(-)-1-(1-Naphthyl)ethylamine** as a light-yellow liquid. The expected yield is approximately 87% with a chiral purity of about 96% ee.[\[5\]](#)[\[6\]](#)

Resolution of Racemic 1-(1-Naphthyl)ethylamine using L-Aspartic Acid

This protocol outlines the resolution of a racemic mixture of 1-(1-naphthyl)ethylamine using L-aspartic acid as the resolving agent.[\[7\]](#)

Materials:

- Racemic 1-(1-Naphthyl)ethylamine
- L-Aspartic acid
- Dioxane
- Water
- Sodium hydroxide solution

Procedure:

- In a suitable reaction vessel, combine racemic 1-(1-naphthyl)ethylamine (2.9 mol, 500g) and L-aspartic acid (2.9 mol, 389g).
- Add a solvent mixture of dioxane (1000ml) and water (1500ml).
- Heat the mixture with stirring until the solution becomes clear.
- Allow the solution to cool overnight, which will lead to the precipitation of the diastereomeric salt.
- Filter the mixture to collect the aspartate salt of (S)-1-(1-naphthyl)ethylamine.
- To isolate the free amine, treat the collected salt with a sodium hydroxide solution to basify it.
- Extract the resulting (S)-1-(1-naphthyl)ethylamine with a suitable organic solvent.
- Dry the organic extract and concentrate it to obtain the purified S-enantiomer. The enantiomeric excess for a single resolution can reach over 98%.^[7]

Applications in Research and Development

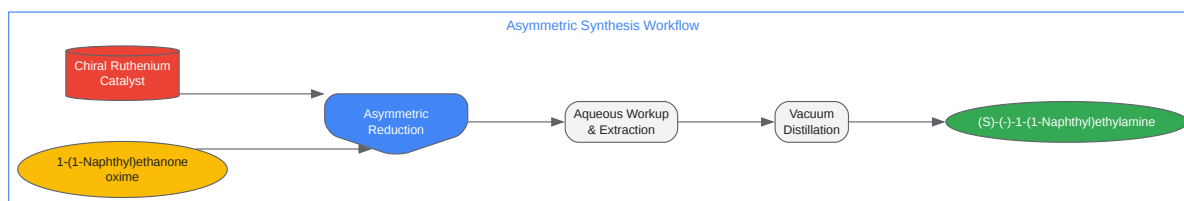
(S)-(-)-1-(1-Naphthyl)ethylamine is a valuable compound with several key applications:

- **Chiral Resolving Agent:** It is widely used for the separation of racemic mixtures of acidic compounds through the formation of diastereomeric salts.^[2]
- **Asymmetric Synthesis:** It serves as a crucial chiral auxiliary or building block in the synthesis of enantiomerically pure compounds.^[1] This is particularly important in the pharmaceutical industry to enhance the efficacy and safety of drug products.^[1]
- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of various pharmaceuticals, notably in the development of drugs targeting neurological disorders.^[1] For example, its R-enantiomer is a key intermediate for the calcimimetic agent Cinacalcet.^[6]
- **Chiral Ligand Synthesis:** It is used in the synthesis of chiral ligands for organometallic catalysis.^[4]

- Analytical Chemistry: It can be used as a standard in analytical methods for the accurate quantification of related chiral compounds.[1]

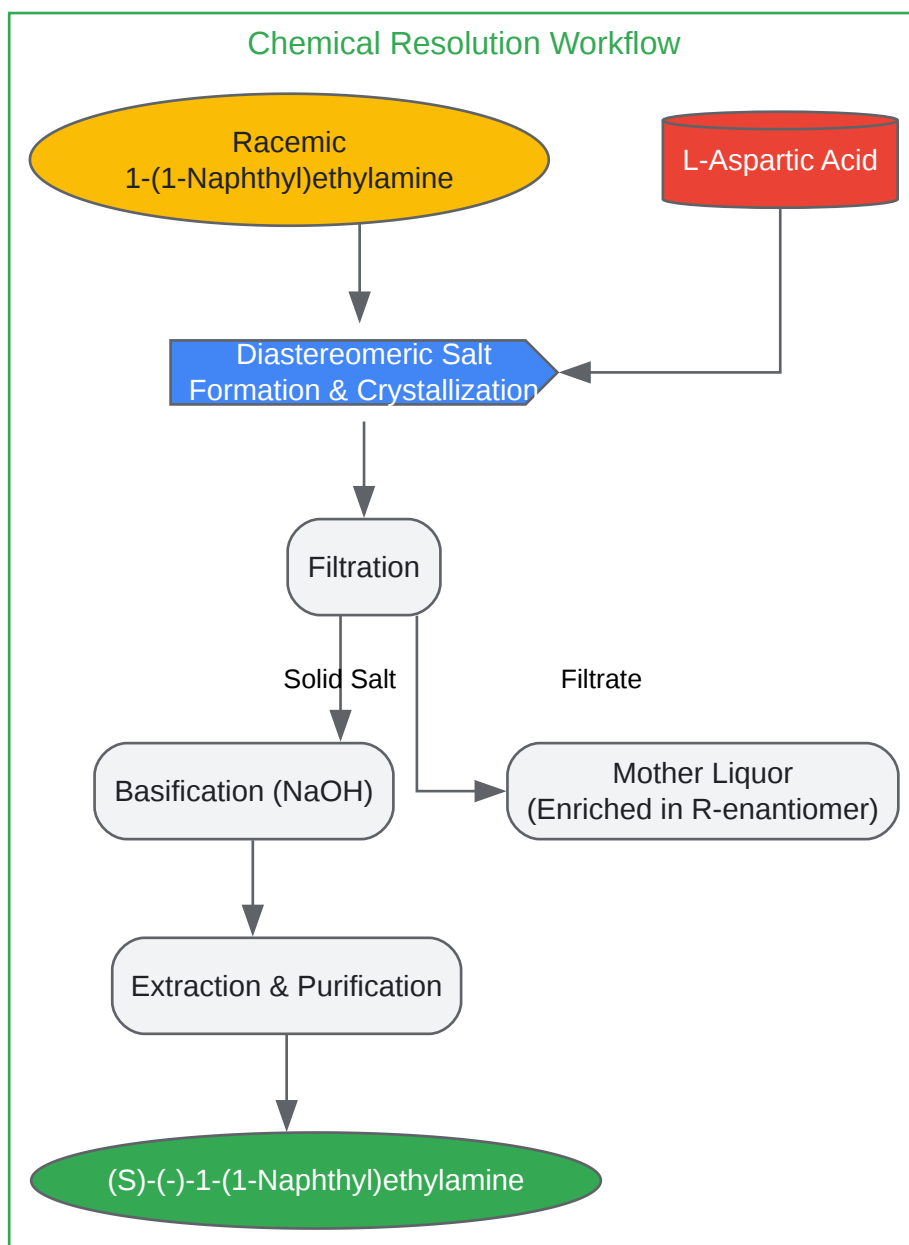
Visualized Workflows

The following diagrams illustrate the logical workflows for the synthesis and resolution of **(S)-(-)-1-(1-Naphthyl)ethylamine**.



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Caption: Asymmetric synthesis of **(S)-(-)-1-(1-Naphthyl)ethylamine**.



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Caption: Resolution of racemic 1-(1-Naphthyl)ethylamine.

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